

Technical Support Center: [βAla8]-Neurokinin A(4-10)

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Compound of Interest

Compound Name: [βAla8]-Neurokinin A(4-10)

Cat. No.: B550203

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for the storage, handling, and use of [βAla8]-Neurokinin A(4-10), a potent and selective Neurokinin 2 (NK2) receptor agonist.

Frequently Asked Questions (FAQs)

1. How should I store the lyophilized [βAla8]-Neurokinin A(4-10) powder?

The lyophilized peptide is hygroscopic and should be stored desiccated at -20°C for long-term storage. Some suppliers recommend storage at -80°C for periods of up to two years.^[1] Always refer to the manufacturer's data sheet for lot-specific recommendations.

2. What is the best way to reconstitute the peptide?

The choice of solvent depends on the experimental requirements. Common solvents include sterile water, saline, DMSO, or aqueous solutions containing acetonitrile or ammonium hydroxide.^{[1][2][3][4]} For aqueous solutions, solubility can be limited. To aid dissolution, you can warm the vial to 37°C and use sonication in an ultrasonic bath.^[5]

3. How should I store the reconstituted peptide solution?

After reconstitution, it is critical to aliquot the solution into single-use volumes and store them frozen.^{[2][5]} This practice minimizes degradation from repeated freeze-thaw cycles. Stock

solutions are generally stable for up to 3 months at -20°C, though some protocols recommend -80°C for storage up to 6 months.[\[1\]](#)[\[2\]](#)

4. Can I store the reconstituted peptide at 4°C?

It is not recommended to store peptide solutions at 4°C for extended periods. For short-term storage (a few days), this may be acceptable, but for longer periods, freezing is essential to maintain peptide integrity and experimental consistency.

5. The peptide is difficult to dissolve. What should I do?

If you encounter solubility issues in aqueous buffers, consider reconstituting the peptide in a small amount of a solvent like DMSO first to create a concentrated stock solution.[\[1\]](#) This stock can then be diluted into your aqueous experimental buffer. Ensure the final concentration of the organic solvent is compatible with your assay and does not affect the biological system.

Warming and sonication can also improve solubility in aqueous solutions.[\[5\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent or No Biological Activity	1. Improper storage leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution. 3. Incorrect peptide concentration due to weighing errors or incomplete solubilization.	1. Ensure the lyophilized powder and reconstituted aliquots are stored at the correct temperature (-20°C or -80°C) and protected from moisture. [1] [6] 2. Always aliquot the stock solution after reconstitution to avoid repeated freezing and thawing. [2] [5] 3. Re-evaluate your dilution calculations. Ensure the peptide is fully dissolved before making serial dilutions. Use a calibrated balance for weighing.
Precipitation of Peptide in Solution	1. The peptide's solubility limit was exceeded in the chosen buffer. 2. Change in pH or temperature of the solution.	1. Prepare a new stock solution, potentially using a different solvent system as outlined in the data tables below. [1] [2] [3] 2. Check the pH of your buffer. If possible, prepare fresh dilutions from a concentrated stock solution immediately before use.
Variability Between Experiments	1. Degradation of the peptide over time. 2. Inconsistent preparation of working solutions.	1. Use a fresh aliquot of the stock solution for each experiment. Do not reuse leftover diluted solutions. 2. Follow a standardized protocol for reconstituting and diluting the peptide. Ensure all parameters (solvent, temperature, mixing) are consistent.

Quantitative Data Summary

Storage and Stability

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 year[1] - 3 years[6]	Store desiccated, away from moisture. [1][6]
Lyophilized Powder	-80°C	2 years[1]	Store sealed and away from moisture. [1]
Reconstituted Solution	-20°C	1 month[1][5] - 3 months[2]	Aliquot to avoid freeze-thaw cycles.[2]
Reconstituted Solution	-80°C	6 months[1][5]	Aliquot to avoid freeze-thaw cycles.[5]

Solubility

Solvent	Concentration	Source
DMSO	≥ 100 mg/mL	[1]
3% NH ₄ OH	1 mg/mL	[2]
30% Acetonitrile / Sterile Water	0.67 mg/mL	[3][5][7]
Water or Saline	-	[4]

Experimental Protocols & Workflows

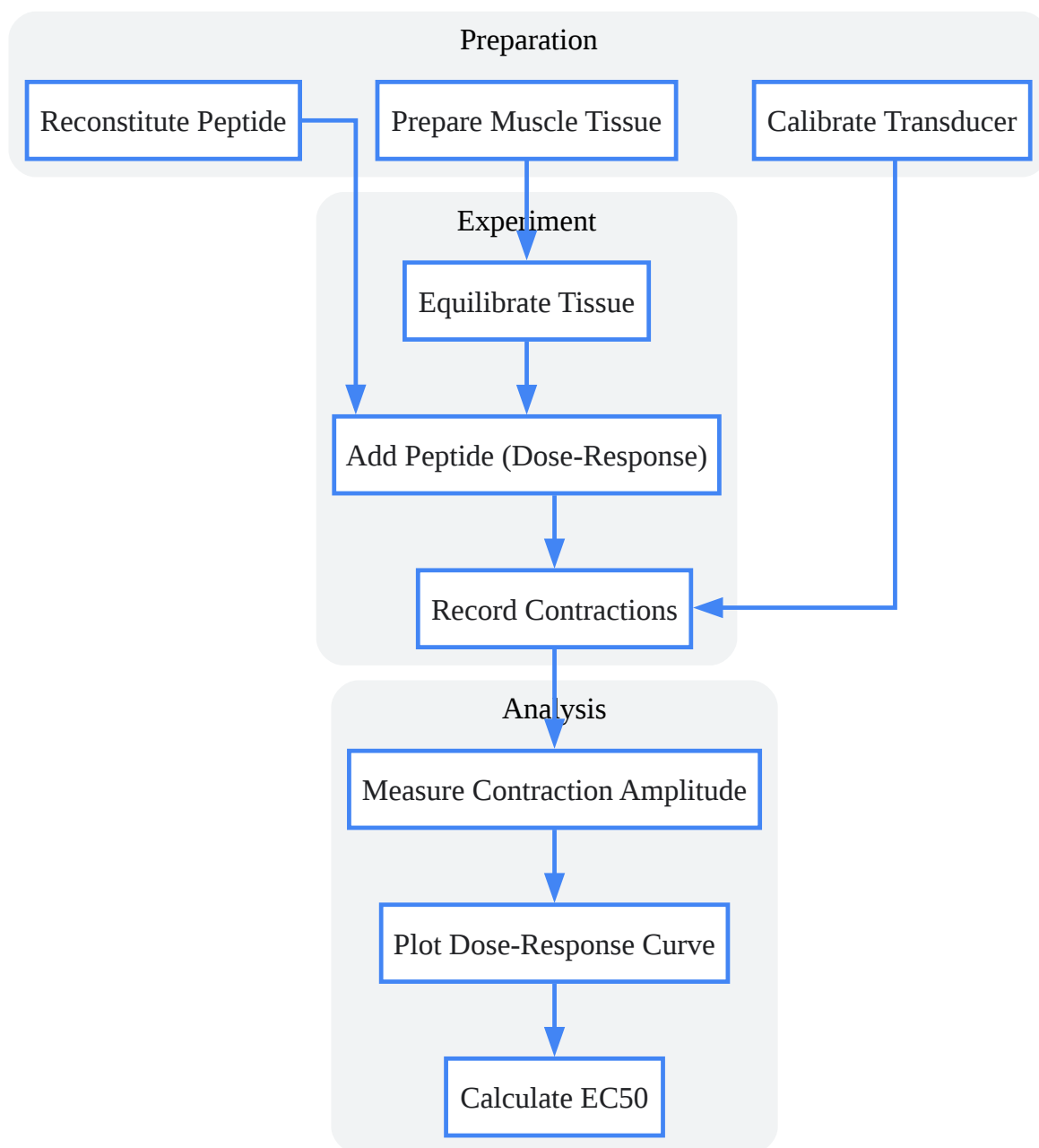
General Protocol for Reconstitution

- Before opening, centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.

- Based on the desired stock concentration and the solubility data, carefully add the appropriate volume of cold, sterile solvent (e.g., DMSO or sterile water) to the vial.
- Gently vortex or pipette up and down to mix. If solubility is an issue, brief warming (37°C) or sonication may be applied.^[5]
- Once fully dissolved, immediately divide the solution into single-use aliquots.
- Store the aliquots at -20°C or -80°C until use.

Experimental Workflow: In Vitro Muscle Strip Contraction Assay

This workflow outlines a typical experiment to measure the effect of [βAla8]-Neurokinin A(4-10) on smooth muscle contraction, for example, in guinea pig ileum.

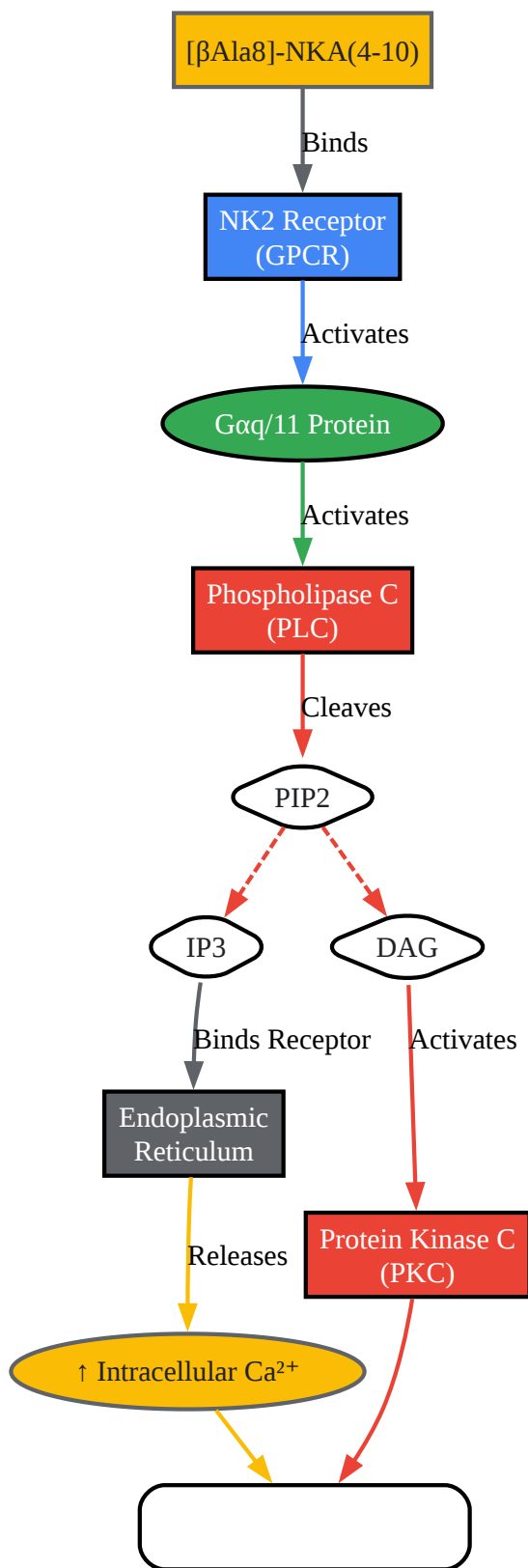


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Caption: Workflow for an in vitro muscle contraction experiment.

Signaling Pathway

[β Ala8]-Neurokinin A(4-10) is a selective agonist for the Neurokinin 2 (NK2) receptor, which is a G-protein coupled receptor (GPCR). Its activation primarily initiates the $G_{\alpha q}$ signaling cascade.



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Caption: NK2 receptor signaling pathway via Gαq activation.

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